

# Essential Safety and Logistical Information for Handling 5-Butylnonane

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## Compound of Interest

Compound Name: 5-Butylnonane

Cat. No.: B105755

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Disclaimer: A specific Safety Data Sheet (SDS) for **5-Butylnonane** with comprehensive hazard data is not readily available. The following guidance is based on the general properties of C13 hydrocarbons and best practices for handling flammable and potentially irritating organic compounds. It is imperative to handle this substance with caution in a well-ventilated area, and to seek more specific hazard information from the supplier.

This document provides essential safety protocols, personal protective equipment (PPE) recommendations, and operational and disposal plans for the laboratory use of **5-Butylnonane**, tailored for researchers, scientists, and drug development professionals.

## Summary of Physicochemical Data

While detailed hazard information is limited, some physical and chemical properties of **5-Butylnonane** have been identified.

Property	Value
Molecular Formula	C13H28[1][2]
Molecular Weight	184.367 g/mol [1]
CAS Number	17312-63-9[1][2]
Synonyms	Nonane, 5-butyl-[1][2]

## Personal Protective Equipment (PPE)

A multi-layered approach to PPE is crucial to ensure personnel safety when handling **5-Butylnonane**, which should be treated as a flammable hydrocarbon with potential for skin and respiratory irritation.

### 1. Eye and Face Protection:

- **Safety Goggles:** Chemical splash goggles are mandatory to protect the eyes from splashes. [\[3\]](#)
- **Face Shield:** A face shield should be worn in conjunction with safety goggles, especially when handling larger quantities or when there is a significant splash risk. [\[3\]](#)[\[4\]](#)

### 2. Skin and Body Protection:

- **Flame-Resistant Laboratory Coat:** A lab coat made of flame-resistant material is essential. [\[5\]](#)
- **Chemical-Resistant Gloves:** Nitrile or neoprene gloves are recommended for protection against hydrocarbons and other organic solvents. [\[4\]](#)[\[6\]](#) Always check the glove manufacturer's specifications for compatibility.
- **Full-Length Trousers and Closed-Toe Shoes:** This is a standard requirement for laboratory work to protect against spills. [\[5\]](#)

### 3. Respiratory Protection:

- **Chemical Fume Hood:** All work with **5-Butylnonane** should be conducted in a properly functioning chemical fume hood to minimize the inhalation of vapors. [\[7\]](#)[\[8\]](#)
- **Respirator:** If work cannot be conducted in a fume hood, a respirator with organic vapor cartridges may be necessary. A proper risk assessment should be conducted to determine the appropriate level of respiratory protection. [\[9\]](#)[\[10\]](#)

## Operational Plan: Step-by-Step Handling Protocol

Adherence to a strict operational protocol is vital for the safe handling of flammable liquids like **5-Butylnonane**.

### 1. Preparation and Precautionary Measures:

- Review Safety Information: Before beginning work, review all available safety information and have a clear understanding of the potential hazards.
- Work Area Setup: Ensure the work area, preferably a chemical fume hood, is clean and uncluttered.[\[7\]](#)[\[8\]](#)
- Ignition Source Control: Remove all potential ignition sources from the vicinity, including open flames, hot plates, and spark-producing equipment.[\[7\]](#) Use intrinsically safe or explosion-proof equipment where necessary.[\[7\]](#)
- Spill Kit: Have a spill kit rated for flammable organic compounds readily accessible.

### 2. Handling and Experimental Procedure:

- Container Transport: Use a bottle carrier when transporting glass containers of **5-Butylnonane**.[\[7\]](#)
- Dispensing: When transferring the liquid, do so slowly to avoid splashing and the buildup of static electricity.[\[7\]](#) For transfers between metal containers, ensure they are properly bonded and grounded.[\[7\]](#)[\[8\]](#)
- Heating: Do not heat **5-Butylnonane** with an open flame.[\[7\]](#)[\[8\]](#) Use heating mantles, water baths, or other suitable indirect heating methods.[\[7\]](#)
- Keep Containers Closed: Keep containers of **5-Butylnonane** tightly sealed when not in use to prevent the escape of vapors.

### 3. Post-Experiment Procedures:

- Decontamination: Clean the work area thoroughly after use.
- Personal Hygiene: Wash hands thoroughly after handling the substance.
- Storage: Store **5-Butylnonane** in a tightly closed, properly labeled container in a cool, dry, and well-ventilated area designated for flammable liquids.[\[11\]](#) It should be stored away from oxidizing agents and incompatible materials.[\[11\]](#)

## Disposal Plan

Proper disposal of **5-Butynonane** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

### 1. Waste Segregation:

- Non-Halogenated Hydrocarbon Waste: **5-Butynonane** is a non-halogenated hydrocarbon. [\[12\]](#) It must be collected separately from halogenated waste streams. [\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#) Mixing these waste types can significantly increase disposal costs and complexity. [\[15\]](#)[\[16\]](#)
- Aqueous Waste: Do not mix with aqueous waste. [\[13\]](#)

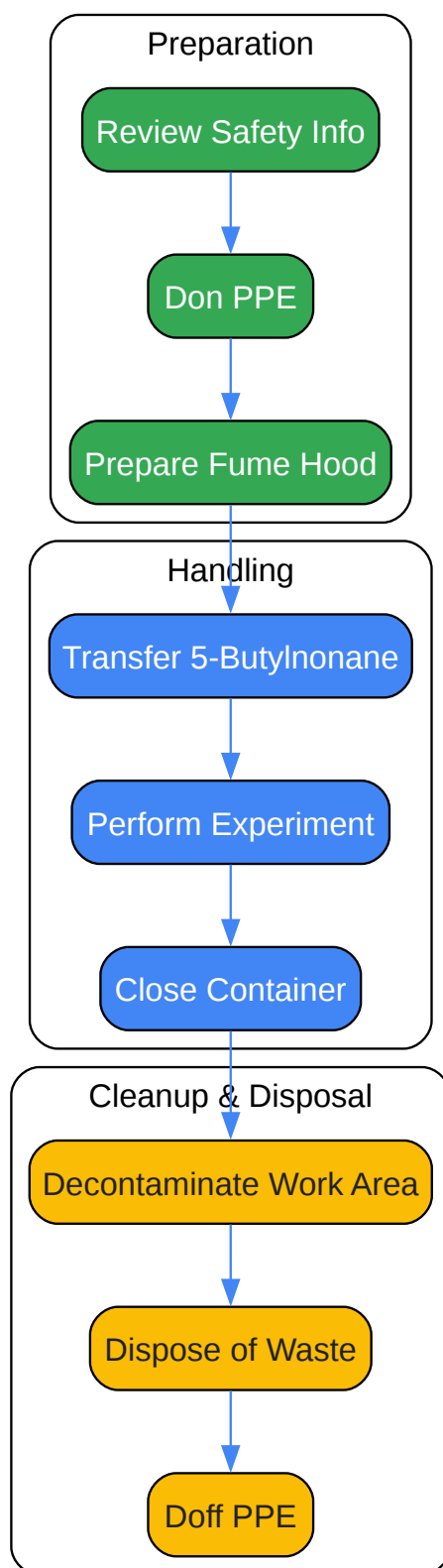
### 2. Waste Collection and Labeling:

- Designated Waste Container: Use a clearly labeled, leak-proof container designated for non-halogenated organic waste. [\[14\]](#) The container should be compatible with hydrocarbons.
- Labeling: The waste container must be labeled with "Hazardous Waste" and the full chemical name, "**5-Butynonane**." [\[14\]](#) All components of a mixture must be listed. [\[12\]](#)

### 3. Storage and Disposal:

- Satellite Accumulation Area: Store the waste container in a designated satellite accumulation area within the laboratory. [\[14\]](#)
- Secondary Containment: The waste container should be kept in secondary containment to prevent spills. [\[14\]](#)
- Disposal Request: When the container is nearly full, follow your institution's procedures for hazardous waste pickup and disposal. Do not dispose of **5-Butynonane** down the drain. [\[13\]](#)

## Experimental Workflow Diagram



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Caption: Workflow for the safe handling of **5-ButylNonane**.

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